

Hazard Assessment and Profile of 5,6-Difluoro-1H-indazole

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Compound of Interest

Compound Name: 5,6-Difluoro-1H-indazole

Cat. No.: B1421998

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While a specific, comprehensive Safety Data Sheet (SDS) for **5,6-Difluoro-1H-indazole** is not consistently available, a robust hazard profile can be constructed by examining its structure and data from closely related fluorinated indazole analogs. It is imperative to treat this compound as hazardous.

Structural Analogy and Presumed Hazards: **5,6-Difluoro-1H-indazole** (CAS: 944898-96-8) is a fluorinated heterocyclic compound.^[1] Fluorination is a common strategy in medicinal chemistry to enhance metabolic stability and binding affinity.^[2] However, the introduction of fluorine and the indazole core can also impart toxicological properties.

Based on data from analogous compounds such as 5-Fluoro-1H-indazole and other derivatives, the following hazards should be assumed:

- Acute Oral Toxicity: Likely harmful or toxic if swallowed.^{[3][4]}
- Skin Irritation: May cause skin irritation upon contact.^{[4][5]}
- Eye Irritation: May cause serious eye irritation.^{[4][5]}
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.^{[4][5]}

During thermal decomposition, hazardous combustion products such as carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride may be released.^{[4][6]}

Table 1: Physicochemical and Identifier Data

Property	Value	Source
CAS Number	944898-96-8	[1]
Molecular Formula	C7H4F2N2	[1]
Molecular Weight	154.12 g/mol	[1]
Appearance	Solid (form may vary)	[6]

Personnel Protection: Your First Line of Defense

Before handling **5,6-Difluoro-1H-indazole** for any purpose, including disposal, adherence to appropriate Personal Protective Equipment (PPE) standards is mandatory.

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling.
- Eye/Face Protection: Use chemical safety goggles or a face shield. Ensure eye protection is compliant with standards such as OSHA 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)
- Skin and Body Protection: A lab coat is required. Ensure no skin is exposed.
- Respiratory Protection: All handling of the solid compound or its solutions that could generate dust or aerosols must be conducted in a certified chemical fume hood to prevent inhalation.[\[4\]](#)

Step-by-Step Disposal Protocol

The guiding principle for the disposal of **5,6-Difluoro-1H-indazole** is that it must be managed as regulated hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[7\]](#)

Step 1: Waste Identification and Segregation

Properly identifying and segregating chemical waste is the foundation of safe disposal.[\[8\]](#)

- Designate as Halogenated Organic Waste: Due to the fluorine atoms, this compound must be segregated into a waste stream for halogenated organic compounds. Mixing it with non-

halogenated waste can complicate and increase the cost of disposal.

- Physical State: Keep solid and liquid wastes separate. If disposing of solutions of **5,6-Difluoro-1H-indazole**, do not mix with incompatible solvents.

Step 2: Waste Collection and Container Management

The integrity of your waste container is critical to preventing leaks and exposure.

- Container Selection: Use a designated, leak-proof container that is compatible with the chemical. For solid waste, a high-density polyethylene (HDPE) container with a screw cap is suitable. For liquid waste, use a container designed for chemical solvents.[9]
- Labeling: Immediately label the waste container with a "Hazardous Waste" label. The label must clearly state:
 - The full chemical name: "Waste **5,6-Difluoro-1H-indazole**"
 - The primary hazards (e.g., "Toxic," "Irritant")
 - The date accumulation started
- Keep Containers Closed: Waste containers must be securely closed at all times, except when adding waste.[9][10]

Step 3: On-Site Storage

Designate a specific, secure area for hazardous waste storage.[8]

- Location: The storage area should be away from general lab traffic, sinks, and drains. It should be accessible only to trained personnel.
- Segregation: Store the halogenated waste container away from containers of strong acids, bases, and oxidizing agents to prevent accidental reactions.

Step 4: Final Disposal Pathway

The ultimate disposal of **5,6-Difluoro-1H-indazole** must be handled by professionals.

- Engage a Licensed Contractor: Arrange for pickup by your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal company.[11][12]
- Incineration: The recommended disposal method for this type of compound is high-temperature incineration in a facility equipped with afterburners and scrubbers to handle the hazardous combustion products.[12]
- Decontamination of Empty Containers: Any "empty" container that once held **5,6-Difluoro-1H-indazole** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste.[10] After this procedure, the container may be managed for disposal or recycling according to your institution's policies. [11]

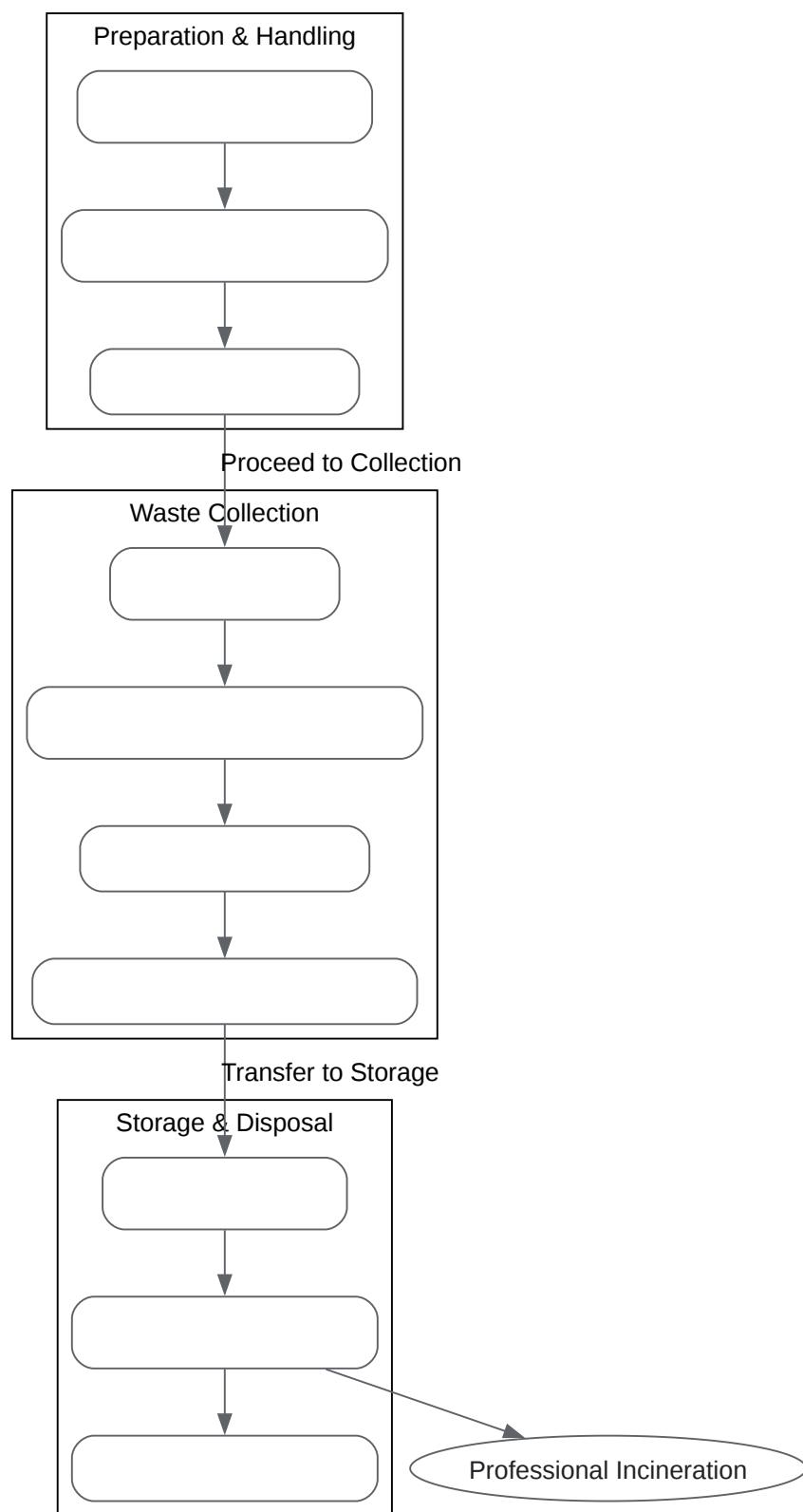
Spill Management Protocol

In the event of a spill, immediate and correct action is crucial.

- Evacuate and Alert: Alert personnel in the immediate area and restrict access.
- Assess the Spill: For small spills of solid material, and only if you are trained to do so, proceed with cleanup. For large spills, contact your EHS department immediately.
- PPE: Don appropriate PPE as described in Section 2.
- Cleanup: Gently cover the spill with an absorbent material (e.g., vermiculite or sand). Avoid raising dust. Carefully sweep the material into a designated hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.
- Report: Document and report the incident according to your institution's protocol.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **5,6-Difluoro-1H-indazole**.



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Caption: Disposal workflow for **5,6-Difluoro-1H-indazole**.

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